

Technical Guide: Mechanism and Validation of PI3K α /mTOR-IN-1

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Compound of Interest

Compound Name: PI3K α /mTOR-IN-1

CAS No.: 1013098-90-2

Cat. No.: B560606

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Compound Identity: PI3K α /mTOR-IN-1 (CAS: 1949802-49-6) Primary Classification: Dual ATP-Competitive Inhibitor Target Audience: Drug Discovery Scientists, Oncologists, and Molecular Biologists

Executive Summary & Chemical Identity

PI3K α /mTOR-IN-1 (often referenced in literature as Compound 26) is a potent, orally bioavailable small molecule designed to overcome the limitations of isoform-selective inhibitors. By simultaneously targeting the p110 α subunit of Class I PI3K and the mTOR kinase, it prevents the compensatory feedback loops often seen when mTORC1 is inhibited alone (which typically leads to Akt hyperactivation via mTORC2 or IRS-1 stabilization).

Chemical Profile

Feature	Specification
CAS Number	1949802-49-6
Molecular Formula	C18H22FN5O3S
Molecular Weight	407.46 g/mol
Primary Targets	PI3K α (p110 α), mTOR (mTORC1/2)
Solubility	DMSO (≥ 50 mg/mL)

Binding Affinity & Selectivity (IC50 Data)

The following data represents the inhibitory concentration (IC50) required to reduce enzyme activity by 50%. Note the high potency against the alpha isoform and mTOR, with relevant activity against the delta isoform.

Target Kinase	IC50 (nM)	Biological Context
PI3K α (p110 α)	20	Primary Driver in PIK3CA-mutant cancers
PI3K δ (p110 δ)	46	Relevance in hematological malignancies
mTOR	186	Blocks protein synthesis & survival
PI3K γ (p110 γ)	204	Immune cell signaling
PI3K β (p110 β)	376	PTEN-deficient contexts

Signaling Architecture: The Dual Blockade

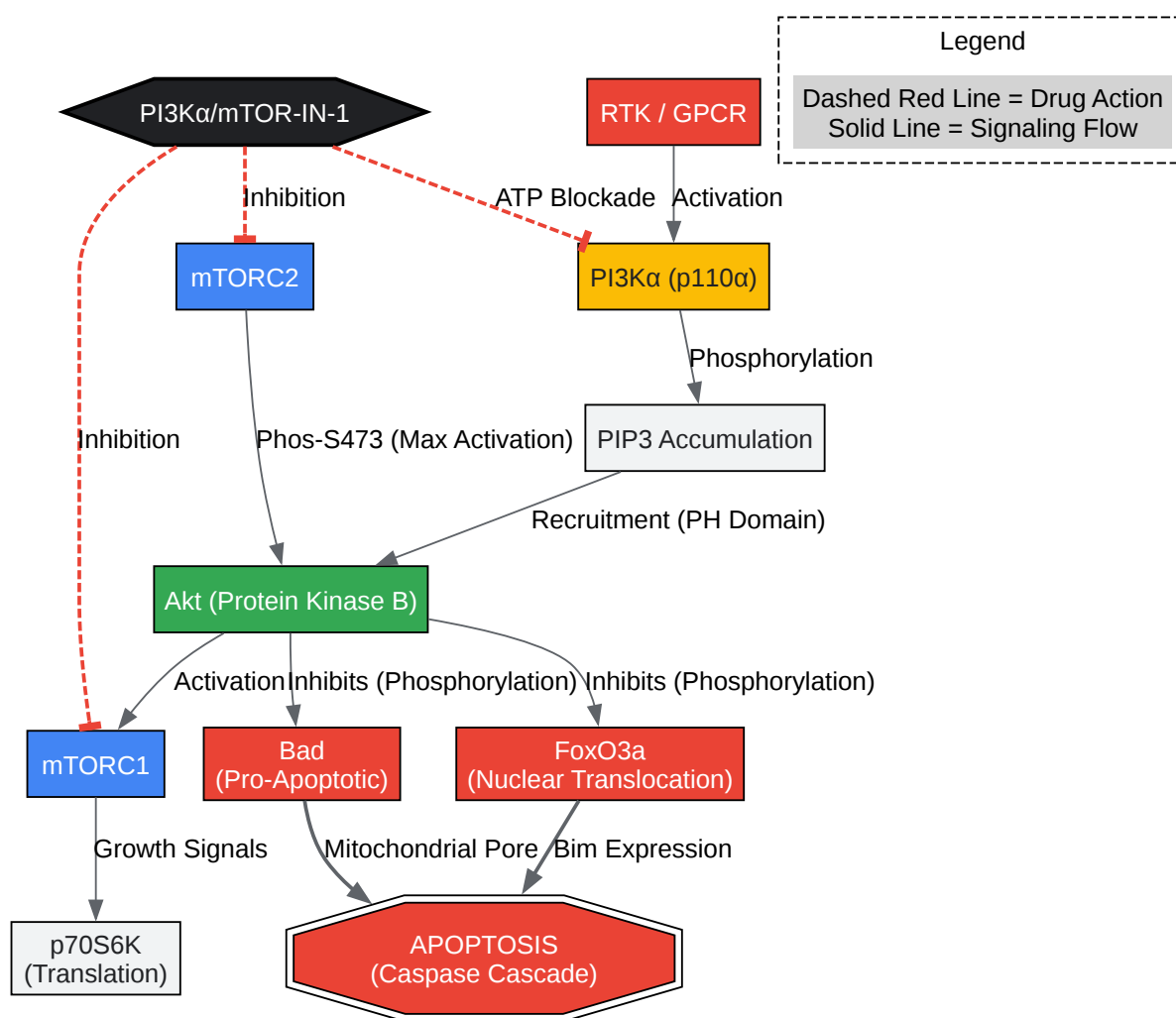
The therapeutic rationale for PI3K α /mTOR-IN-1 lies in its ability to shut down the "survival triangle" of the PI3K/Akt/mTOR pathway.

Mechanism of Action[1][2][3][4][5][6]

- Upstream Blockade (PI3K α): The inhibitor binds to the ATP-binding pocket of the p110 α catalytic subunit. This prevents the phosphorylation of PIP2 to PIP3.^[1] Without PIP3, PDK1 cannot recruit Akt to the plasma membrane via its PH domain.
- Downstream Blockade (mTORC1/2):
 - mTORC1 Inhibition: Blocks phosphorylation of p70S6K and 4EBP1, halting cap-dependent translation of pro-growth proteins (e.g., Cyclin D1, c-Myc).
 - mTORC2 Inhibition: Crucially, this prevents the phosphorylation of Akt at Ser473.^[1] This is the "kill switch" for the pathway, as p-Akt(S473) is required for maximal Akt activity.

Pathway Visualization

The following diagram illustrates the specific intervention points of PI3K α /mTOR-IN-1 and the resulting collapse of survival signaling.



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Caption: Dual inhibition mechanism. PI3Kα/mTOR-IN-1 blocks PIP3 generation and direct mTOR activity, preventing Akt phosphorylation at T308 and S473, releasing the brakes on FoxO and Bad-mediated apoptosis.

Apoptosis Induction Pathways

When PI3K α /mTOR-IN-1 suppresses Akt, the cell shifts from a "survival" state to a "death" state via two primary mechanisms:

- The FoxO3a Axis:
 - Normal State: Akt phosphorylates FoxO3a, sequestering it in the cytoplasm (14-3-3 binding).
 - Inhibited State: FoxO3a remains unphosphorylated and translocates to the nucleus.
 - Result: Transcriptional upregulation of Bim (pro-apoptotic BH3-only protein) and FasL.
- The Bad/Mitochondrial Axis:
 - Normal State: Akt phosphorylates Bad at Ser136.
 - Inhibited State: Dephosphorylated Bad dimerizes with Bcl-xL or Bcl-2.
 - Result: Release of Bax/Bak, mitochondrial outer membrane permeabilization (MOMP), Cytochrome c release, and activation of Caspase-9 and Caspase-3.

Experimental Validation Framework

To scientifically validate the efficacy of PI3K α /mTOR-IN-1, researchers must demonstrate dose-dependent inhibition of the targets and the subsequent induction of apoptosis.

Protocol 1: Target Engagement (Western Blot)

Objective: Confirm dual inhibition by assessing phosphorylation status of Akt and S6K.

- Cell Lines: HCT-116 or MCF-7 (PIK3CA mutant lines preferred).
- Treatment: 0, 50, 100, 200, 500 nM for 24 hours.
- Lysis Buffer: RIPA + Phosphatase Inhibitor Cocktail (Critical: Sodium Orthovanadate/NaF).
- Primary Antibodies:

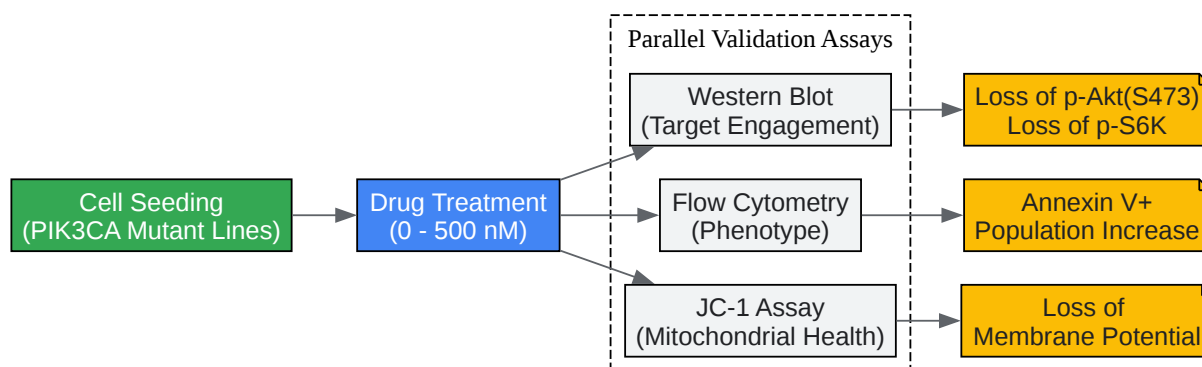
- p-Akt (Ser473): Marker for mTORC2 inhibition.
- p-Akt (Thr308): Marker for PI3K/PDK1 inhibition.
- p-p70S6K (Thr389): Marker for mTORC1 inhibition.
- Total Akt/S6K: Loading controls.
- Expected Result: Dose-dependent reduction in all phospho-markers while total protein levels remain constant.

Protocol 2: Apoptosis Quantification (Annexin V/PI Flow Cytometry)

Objective: Distinguish between early apoptosis, late apoptosis, and necrosis.

- Seeding: Seed
cells/well in a 6-well plate.
- Dosing: Treat with PI3K α /mTOR-IN-1 (e.g., IC₅₀ and 5x IC₅₀) for 48 hours.
- Harvesting: Collect supernatant (floating cells) and trypsinize adherent cells. Crucial: Do not over-trypsinize to avoid damaging membrane PS exposure.
- Staining: Wash with cold PBS. Resuspend in 1X Binding Buffer. Add 5 μ L Annexin V-FITC and 5 μ L Propidium Iodide (PI).
- Acquisition: Analyze on flow cytometer within 1 hour.
- Gating Logic:
 - Q3 (Annexin-/PI-): Live cells.
 - Q4 (Annexin+/PI-): Early Apoptosis (Phosphatidylserine flip).
 - Q2 (Annexin+/PI+): Late Apoptosis/Necroptosis.

Workflow Visualization



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Caption: Validation workflow. Parallel assessment of molecular mechanism (Western Blot) and cellular phenotype (Flow Cytometry/JC-1) ensures robust data interpretation.

Troubleshooting & Optimization

- Solubility: PI3K α /mTOR-IN-1 is hydrophobic. Prepare stock in 100% DMSO (up to 50 mM) and store at -80°C. Avoid repeated freeze-thaw cycles.
- Serum Effect: High serum (10% FBS) can shift IC₅₀ values due to protein binding. For precise IC₅₀ determination, consider low-serum adaptation (1% FBS) if cells tolerate it, or validate in full serum to mimic physiological conditions.
- Timing: Phosphorylation signals (p-Akt) can drop within 1-2 hours of treatment. Apoptosis markers (Cleaved PARP) typically require 24-48 hours to manifest.

References

- Shen, S., et al. (2018).^[2] "Discovery of an Orally Bioavailable Dual PI3K/mTOR Inhibitor Based on Sulfonyl-Substituted Morpholinopyrimidines." ACS Medicinal Chemistry Letters, 9(7), 719–724.

- MedChemExpress. "PI3Kα/mTOR-IN-1 Product Datasheet."
- Thorpe, L. M., et al. (2015). "PI3K in cancer: divergent roles of isoforms, modes of activation and therapeutic targeting." *Nature Reviews Cancer*, 15, 7–24.

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